

# Application Notes and Protocols for the Quantification of Episterol using GC-MS

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## Compound of Interest

Compound Name: *Episterol*

Cat. No.: *B045613*

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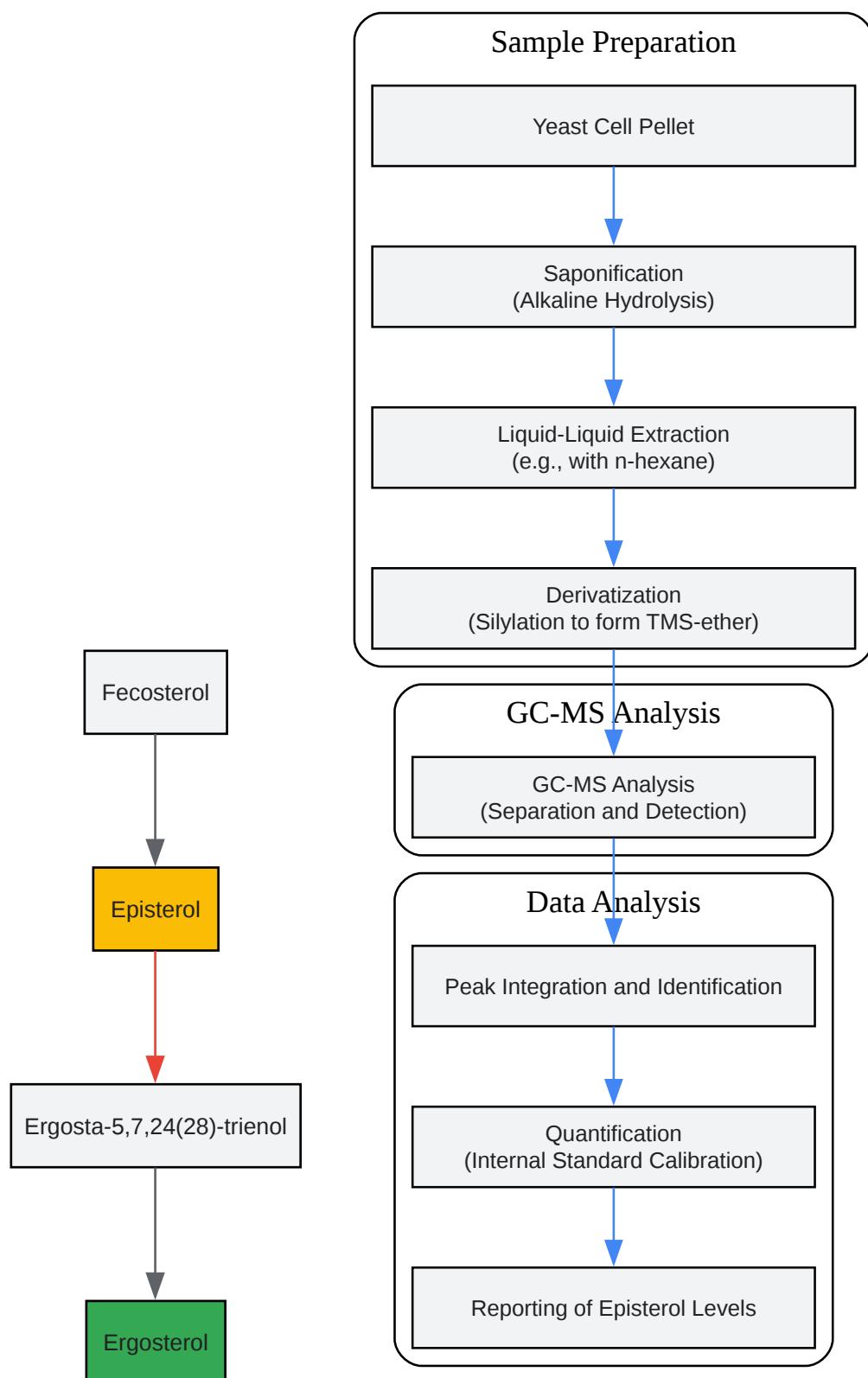
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Episterol** is a critical intermediate in the ergosterol biosynthesis pathway, particularly in fungi and yeast. As ergosterol is an essential component of fungal cell membranes, this pathway is a key target for antifungal drug development. Accurate measurement of **episterol** levels can provide valuable insights into the efficacy of drugs that inhibit enzymes downstream of its production, such as sterol C-5 desaturase (ERG3). Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the quantification of sterols like **episterol** due to its high sensitivity and selectivity. This document provides a detailed protocol for the measurement of **episterol** levels using GC-MS.

## Ergosterol Biosynthesis Pathway

The following diagram illustrates the position of **episterol** in the ergosterol biosynthesis pathway. Inhibition of downstream enzymes can lead to an accumulation of **episterol**, which can be quantified to assess drug efficacy.

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